

Comprehensive Safety and Handling Guide for 4-Butylpyridine

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Compound of Interest

Compound Name: **4-Butylpyridine**

Cat. No.: **B1266651**

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This guide provides essential, immediate safety and logistical information for **4-Butylpyridine**, including detailed operational and disposal plans to foster a secure laboratory environment.

Chemical Safety and Hazard Information

4-Butylpyridine is a combustible liquid that can cause significant irritation.[1][2][3][4] It is crucial to be aware of its potential hazards to implement appropriate safety measures.

Hazard Classifications:

- Causes skin irritation (H315)[1][2]
- Causes serious eye irritation (H319)[1][2]
- May cause respiratory irritation (H335)[1][2]

Physical and Chemical Properties

Physical State	Liquid [1]
Color	Colorless to pale yellow [1]
Boiling Point	196-197 °C [5]
Flash Point	67 °C (152.6 °F) - closed cup [5]
Density	0.923 g/mL at 25 °C [5]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure risks when handling **4-Butylpyridine**. The following table summarizes the recommended protective equipment.

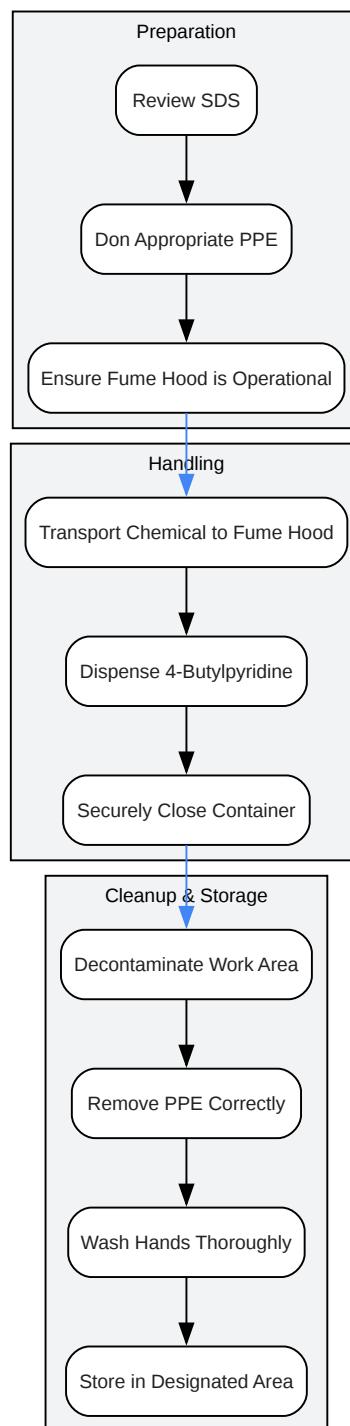
Protection Type	Recommended Equipment	Specifications and Guidelines
Eye Protection	Safety glasses with side shields or chemical goggles.	Must be tested and approved under government standards such as EN166 (EU) or OSHA 29 CFR 1910.133. [1] [4]
Hand Protection	Chemical-resistant gloves.	Neoprene or PVC gloves are recommended. [3] Nitrile gloves are not recommended. [6] Gloves must be inspected before use and removed using proper techniques. [1]
Respiratory Protection	Air-purifying respirator.	If ventilation is inadequate, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges. [1] [5]
Body Protection	Protective clothing.	Overalls, a P.V.C. apron, or other protective clothing should be worn to prevent skin contact. [3]

Operational and Handling Protocols

Adherence to strict operational protocols is essential for the safe handling of **4-Butylpyridine** in a laboratory setting.

Workflow for Handling 4-Butylpyridine

Workflow for Handling 4-Butylpyridine

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Caption: A procedural diagram outlining the key steps for the safe handling of **4-Butylpyridine** from preparation to storage.

Handling Procedures:

- Ventilation: Always handle **4-Butylpyridine** in a well-ventilated area, preferably within a certified laboratory chemical fume hood.[1][6]
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin and eyes, as well as inhalation of vapors.[3]
- Clothing: Do not allow clothing that has become wet with the chemical to remain in contact with the skin.[3]
- Hygiene: After handling, wash hands thoroughly.[1] Avoid eating, drinking, or smoking in the work area.[1]

Storage Procedures:

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[3][7]
- Keep away from incompatible materials, including strong oxidizing agents and strong acids. [4]
- Protect containers from physical damage and check for leaks regularly.[3]
- Ensure there are no ignition sources, such as open flames or sparks, in the storage area.[3]

Emergency and Disposal Plans

Proper planning for emergencies and waste disposal is a critical component of laboratory safety.

Emergency First Aid Procedures

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [7] Seek medical attention if irritation persists. [1]
Skin Contact	Immediately remove all contaminated clothing. [3] Flush the skin with running water for at least 15 minutes. [8] If skin irritation occurs, seek medical advice. [1]
Inhalation	Move the person to fresh air and keep them comfortable for breathing. [1] If the individual feels unwell, call a poison center or doctor. [1]
Ingestion	Rinse the mouth with water. [1] Do NOT induce vomiting. [7] Seek medical attention if you feel unwell. [1]

Spill and Disposal Procedures

Spill Response:

- Evacuate: Clear the area of all personnel.[\[3\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Containment: For minor spills, absorb the chemical with a non-combustible absorbent material such as sand, earth, or vermiculite.[\[1\]](#)
- Collection: Collect the absorbed material and place it into a suitable, sealed container for disposal.[\[6\]](#)[\[7\]](#)
- Decontamination: Clean the spill area thoroughly.

Waste Disposal:

- Dispose of **4-Butylpyridine** as hazardous waste in accordance with local, state, and federal regulations.[3]
- Do not allow the chemical or its wash water to enter drains.[3]
- Consult with your institution's environmental health and safety department or a licensed professional waste disposal service for specific guidance.[3] Recycling options may be available and should be explored.[3]

Firefighting Measures

- Suitable Extinguishing Media: Use foam, dry chemical powder, or carbon dioxide.[3]
- Hazards: The combustion of **4-Butylpyridine** can produce toxic fumes, including carbon oxides and nitrogen oxides.[1][3]
- Firefighter Protection: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[1][3]

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